

Application Notes and Protocols: D149 Dye in Organic Photovoltaics

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Compound of Interest

Compound Name: D149 Dye

Cat. No.: B7981247

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Introduction

D149, a metal-free indoline dye, is a prominent sensitizer in the field of organic photovoltaics (OPVs). Its donor-acceptor (D-A) molecular architecture provides a high molar extinction coefficient, enabling efficient light harvesting.[1][2] This, coupled with favorable energy level alignment, facilitates effective electron injection into common metal oxide semiconductors like TiO₂ and ZnO.[3][4] D149 has demonstrated significant power conversion efficiencies in various OPV device architectures, including dye-sensitized solar cells (DSSCs) and solution-processed organic solar cells (OSCs).[1]

These application notes provide a comprehensive overview of the use of D149 in OPVs, including its performance in different device structures, detailed experimental protocols for device fabrication, and visualizations of key processes.

Data Presentation: Performance of D149 in Organic Photovoltaics

The performance of D149-based OPV devices is highly dependent on the device architecture, materials used, and fabrication conditions. The following tables summarize key performance metrics from cited research.

Table 1: Performance of D149 in Dye-Sensitized Solar Cells (DSSCs)

Device Architecture	Jsc (mA/cm ²)	Voc (V)	FF	PCE (%)	Reference
FTO/ZnO dense/ZnO porous/D149/CuSCN/Graphite/Cr-coated FTO	8.2	0.55	0.51	2.28	
TiO ₂ /D149 (with CDCA)	18.99	0.656	0.678	8.43	
TiO ₂ /D149 (without CDCA)	19.08	0.638	0.682	8.26	

Table 2: Performance of D149 in Solution-Processed Organic Solar Cells (OSCs)

Device Architecture	Jsc (mA/cm ²)	Voc (V)	FF	PCE (%)	Reference
ITO/PEDOT:PSS/D149:PC ₇₁ BM (5% D149)/BCP/AI (BHJ)	4.58	0.90	0.31	1.29	
ITO/PEDOT:PSS/D149 (8nm)/C ₇₀ (40nm)/BCP/AI (Bilayer)	4.83	0.77	0.62	2.28	

Experimental Protocols

The following are detailed protocols for the fabrication of two common types of D149-based organic photovoltaic devices.

Protocol 1: Fabrication of a Solid-State Dye-Sensitized Solar Cell (ssDSSC) with D149

This protocol is adapted from the fabrication of a ZnO/D149/CuSCN based solid-state DSSC.

Materials:

- Fluorine-doped Tin Oxide (FTO) coated glass substrates
- ZnO nanopowder (20 nm)
- Acetic acid
- Triton X-100
- Ethanol
- **D149 dye**
- Acetonitrile
- Butanol
- CuSCN
- Propyl sulfide
- Graphite paste
- Cr-coated FTO for counter electrode

Procedure:

- Preparation of ZnO Dense Layer:
 - Clean FTO glass substrates by sonication in acetone, ethanol, and deionized water.

- Prepare a ZnO precursor solution.
- Deposit a dense layer of ZnO onto the FTO substrate, for example, by spin coating or spray pyrolysis.
- Anneal the ZnO dense layer at an appropriate temperature to ensure good crystallinity and adhesion.
- Preparation of ZnO Porous Layer:
 - Prepare a ZnO paste by grinding 0.60g of ZnO powder with 5 drops of acetic acid.
 - Add 3 drops of Triton X-100 and 40.0 mL of absolute ethanol and mix thoroughly.
 - Sonicate the mixture for 15 minutes to obtain a uniform dispersion.
 - Deposit the ZnO paste onto the dense layer using a technique like doctor-blading.
 - Sinter the electrode at elevated temperatures (e.g., 450°C) to form a porous nanostructure.
- Dye Sensitization:
 - Prepare a 0.3 mM solution of **D149 dye** in a 1:1 (v/v) mixture of acetonitrile and butanol.
 - Immerse the ZnO electrode in the **D149 dye** solution for 12 hours.
 - After sensitization, rinse the electrode with acetonitrile to remove non-adsorbed dye molecules and dry it.
- Hole-Transport Material (HTM) Deposition:
 - Prepare a CuSCN solution by dissolving CuSCN in propyl sulfide.
 - Deposit the CuSCN solution onto the dye-sensitized ZnO electrode by drop-casting at 80°C.
- Counter Electrode and Cell Assembly:

- Apply graphite paste onto a Cr-coated FTO substrate to act as the counter electrode.
- Assemble the dye-sensitized ZnO/CuSCN electrode with the graphite counter electrode.

Protocol 2: Fabrication of a Bilayer Heterojunction Organic Solar Cell (OSC) with D149

This protocol is based on the fabrication of a D149/C₇₀ bilayer OSC.

Materials:

- Indium Tin Oxide (ITO) coated glass substrates
- PEDOT:PSS (Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate) solution
- **D149 dye**
- Chloroform
- C₇₀ (Fullerene)
- BCP (Bathocuproine)
- Aluminum (Al)

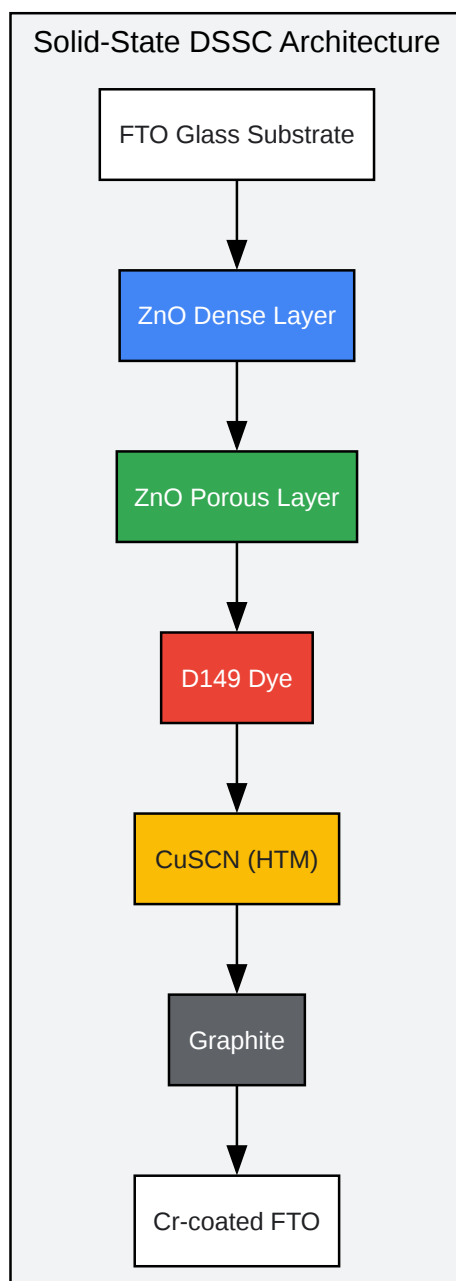
Procedure:

- Substrate Cleaning and PEDOT:PSS Deposition:
 - Clean ITO glass substrates by sonication in detergent, deionized water, acetone, and isopropanol.
 - Dry the substrates in an oven and then treat with UV-ozone for 15 minutes.
 - Spin-coat a layer of PEDOT:PSS (typically 30 nm) onto the ITO substrate and anneal at approximately 150°C for 10 minutes.
- D149 Donor Layer Deposition:

- Prepare a 1 mg/mL solution of D149 in chloroform.
- Spin-coat the D149 solution on top of the PEDOT:PSS layer to achieve the desired thickness (e.g., 8 nm).
- C₇₀ Acceptor Layer Deposition:
 - Deposit a layer of C₇₀ (typically 40 nm) on top of the D149 layer through thermal evaporation in a high-vacuum chamber.
- Interfacial Layer and Cathode Deposition:
 - Deposit a thin layer of BCP (typically 10 nm) onto the C₇₀ layer via thermal evaporation.
 - Deposit the aluminum (Al) top electrode (typically 100 nm) by thermal evaporation.

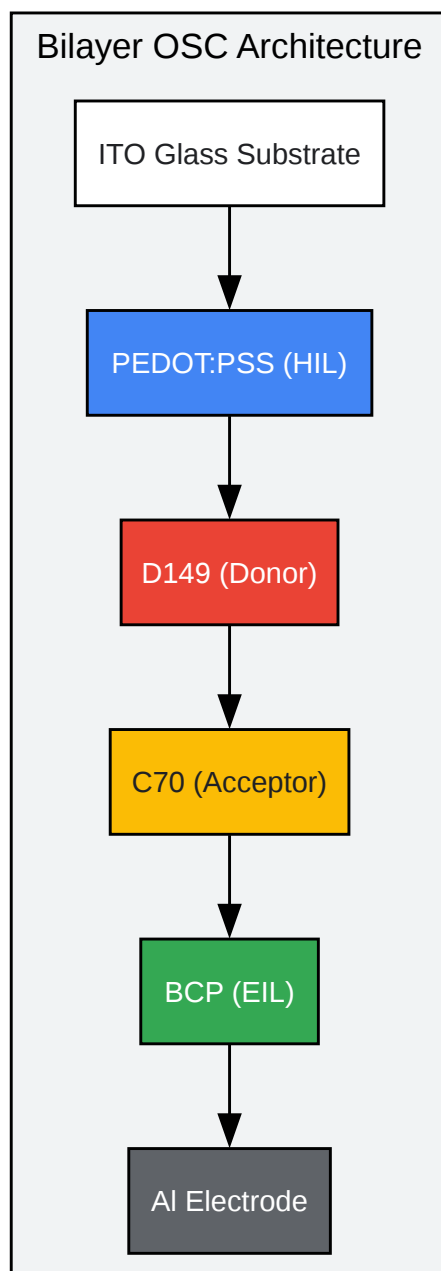
Visualizations

Device Architecture Diagrams



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Caption: Architecture of a D149-based solid-state DSSC.



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References

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